

Application Note & Protocol: Aureothricin Stock Solution Preparation and Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aureothricin

Cat. No.: B1665326

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Audience: Researchers, scientists, and drug development professionals.

Abstract

Aureothricin is a dithiolopyrrolone antibiotic isolated from *Streptomyces* species, known for its broad-spectrum antimicrobial activity.[1] It also functions as an inhibitor of angiogenesis and RNA polymerase.[2] Accurate and reproducible experimental results depend on the correct preparation and storage of **aureothricin** stock solutions. Improper handling can lead to degradation of the compound, reduced activity, and inconsistent results. This document provides a detailed protocol for the preparation and storage of **aureothricin** stock solutions to ensure stability and efficacy.

Aureothricin Properties

Aureothricin is a light yellow to yellow solid compound.[1] Key chemical and physical properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ N ₂ O ₂ S ₂	[1][2]
Molecular Weight	242.32 g/mol	[1][2]
CAS Number	574-95-8	[1]
Appearance	Light yellow to yellow solid	[1]
Purity	≥98%	[3]

Quantitative Data Summary

Table 2.1: Solubility

Solvent	Concentration	Method Notes
DMSO	1 mg/mL (4.13 mM)	Requires sonication and warming. Use of newly opened, hygroscopic DMSO is recommended as it significantly impacts solubility. [1]

Table 2.2: Storage Conditions

Form	Storage Temperature	Duration	Important Notes
Powder	-20°C	3 years	Keep tightly sealed.[1] [4]
4°C	2 years	Keep tightly sealed.[1]	
<-15°C	Not specified	Protect from light.[5]	
Stock Solution (in DMSO)	-80°C	6 months	Recommended method. Aliquot to avoid repeated freeze-thaw cycles.[1][4]
-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles.[1]	

Experimental Protocols

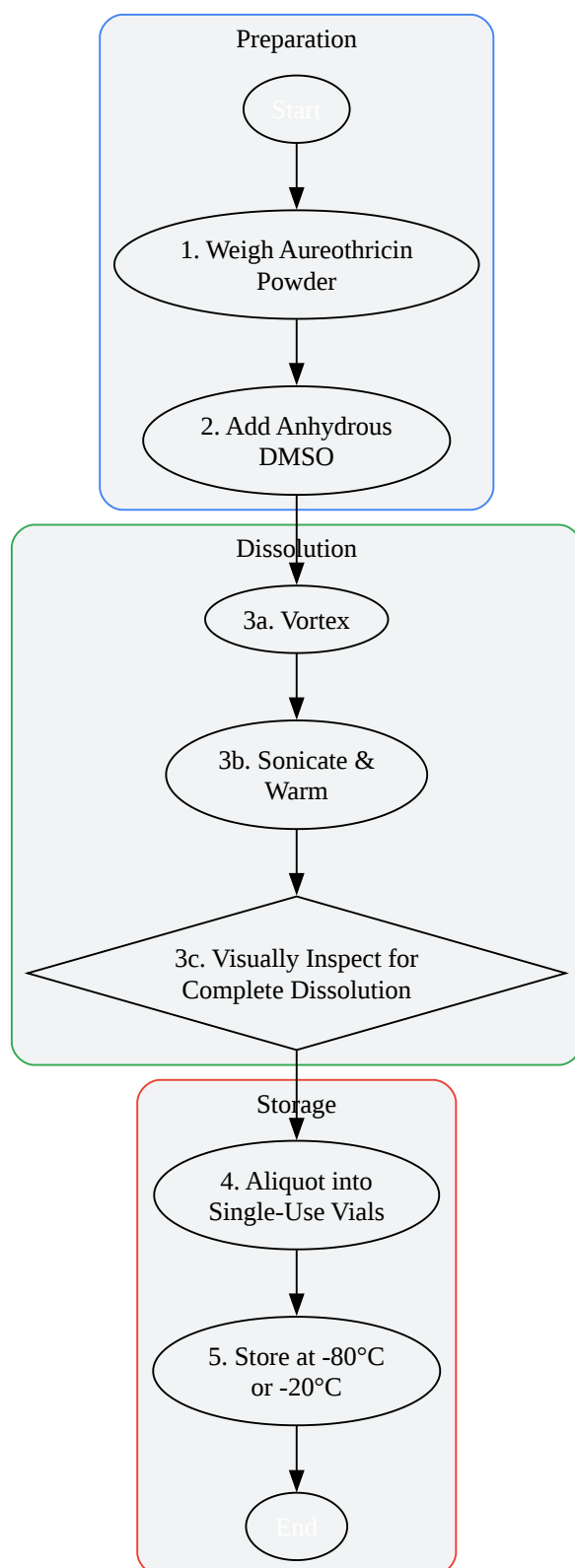
Required Materials and Equipment

- **Aureothricin** powder (CAS 574-95-8)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- Sterile pipette tips and micropipettes
- Vortex mixer
- Ultrasonic water bath
- Personal Protective Equipment (PPE): Safety goggles, gloves, lab coat

Protocol: Aureothricin Stock Solution Preparation (1 mg/mL)

Safety Precaution: **Aureothricin** is toxic.^[5] Handle with care, avoiding inhalation and contact with skin and eyes.^[4] Perform all steps in a well-ventilated area or a chemical fume hood.

- Equilibration: Allow the **aureothricin** powder vial to equilibrate to room temperature for at least 60 minutes before opening to prevent condensation.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **aureothricin** powder (e.g., 1 mg).
- Solvent Addition: Add the calculated volume of fresh, anhydrous DMSO to the tube containing the **aureothricin** powder. To prepare a 1 mg/mL solution, add 1 mL of DMSO for every 1 mg of **aureothricin**.
- Dissolution:
 - Vortex the tube for 30 seconds to mix.
 - Place the tube in an ultrasonic water bath and sonicate to aid dissolution.^[1]
 - Gentle warming may also be required to fully dissolve the compound.^[1] Visually inspect the solution to ensure no solid particles remain.
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into single-use aliquots in sterile, tightly sealed cryovials or microcentrifuge tubes.^[1]
- Labeling: Clearly label each aliquot with the compound name, concentration, solvent, and preparation date.

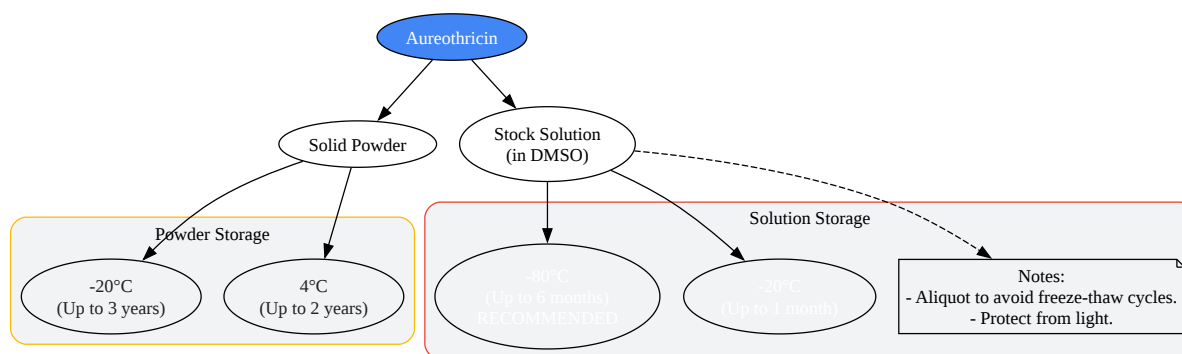


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Figure 1. Experimental workflow for preparing an **aureothricin** stock solution.

Protocol: Storage and Handling

- Long-Term Storage: For maximum stability, store the prepared aliquots at -80°C for up to 6 months.[1] For shorter periods, storage at -20°C for up to 1 month is acceptable.[1]
- Light Protection: Protect the stock solution from light, especially during storage.[5]
- Usage: When ready to use, remove a single aliquot from the freezer and allow it to thaw completely at room temperature. Vortex gently before diluting into your experimental medium.
- Avoid Refreezing: Do not refreeze any unused portion of a thawed aliquot. Solutions should ideally be made and used on the same day. Discard any remaining solution.



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Figure 2. Logical diagram of storage conditions for **aureothricin**.

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